

# Essential Safety and Operational Guide for 2-Bromo-1,1-dimethoxyethane

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## Compound of Interest

Compound Name: 2-Bromo-1,1-dimethoxyethane

Cat. No.: B145963

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This document provides critical safety protocols and logistical information for the handling and disposal of **2-Bromo-1,1-dimethoxyethane** (CAS No. 7252-83-7). Adherence to these guidelines is essential for ensuring laboratory safety and operational integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Bromo-1,1-dimethoxyethane** is a flammable liquid and vapor that is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Appropriate PPE is mandatory to minimize exposure risk.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye irritation.[1][3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber) and a lab coat or chemical-resistant apron.	Prevents skin contact which can cause irritation.[3][4]
Body Protection	Long-sleeved shirt and long pants. For larger quantities or increased splash potential, chemical-resistant coveralls are recommended.	Provides a barrier against accidental spills and splashes. [4][5]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	Minimizes inhalation of vapors which can cause respiratory tract irritation.[1][3]

## Chemical Properties and Storage

Proper storage is crucial to maintain the chemical's stability and prevent hazardous situations.

Property	Value
Molecular Formula	$C_4H_9BrO_2$
Molecular Weight	169.02 g/mol [2]
Appearance	Clear, colorless liquid[3]
Boiling Point	148-150 °C
Density	1.43 g/mL at 25 °C
Flash Point	53 °C (127.4 °F)

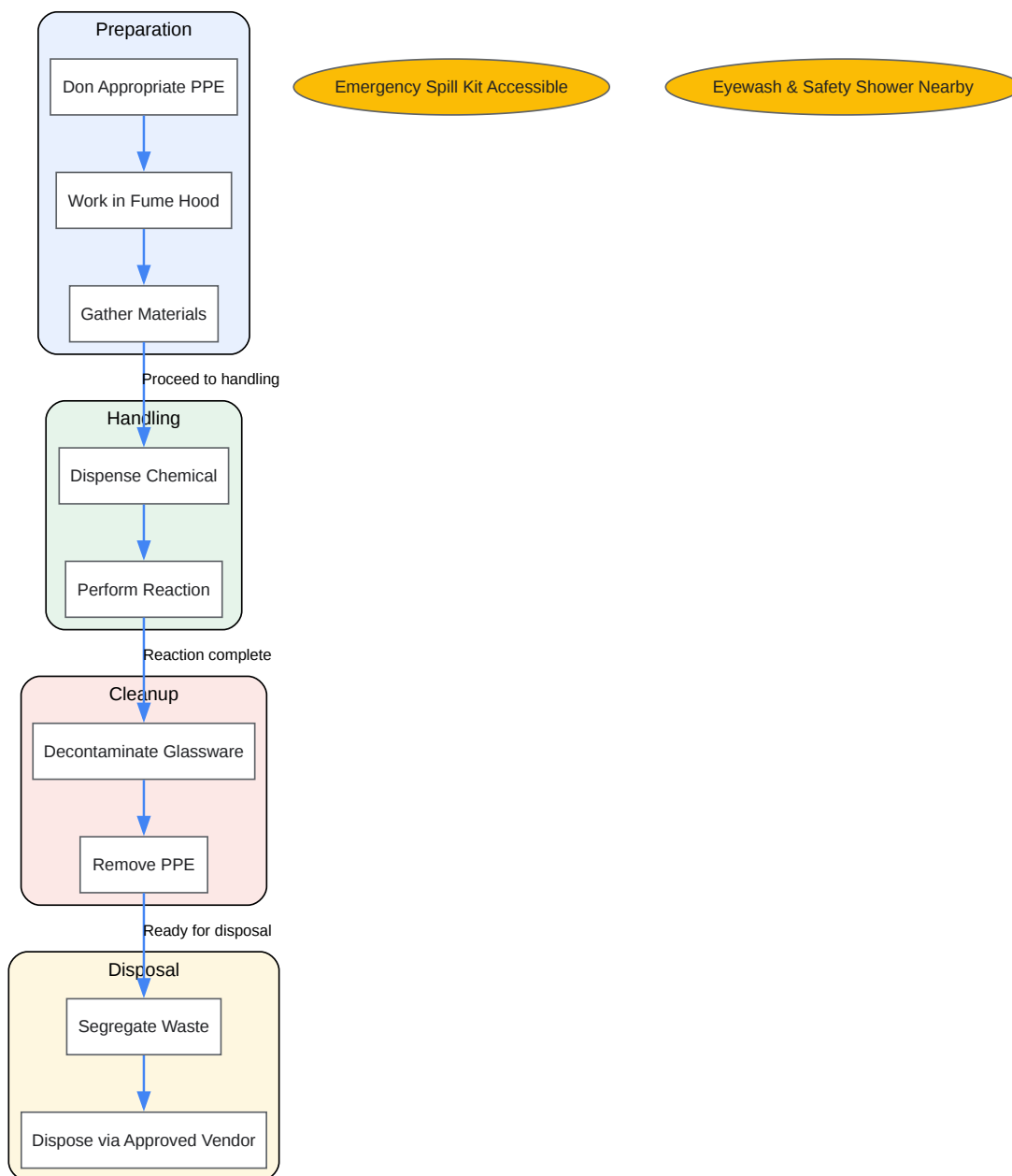
#### Storage Recommendations:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[3\]](#)
- Keep the container tightly closed.[\[3\]](#)
- The substance is light-sensitive and may require storage in a dark or opaque container.[\[1\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents and acids.[\[1\]](#)

## Safe Handling and Operational Workflow

A systematic approach to handling **2-Bromo-1,1-dimethoxyethane** is critical for safety. The following workflow diagram outlines the necessary steps from preparation to disposal.

## Workflow for Handling 2-Bromo-1,1-dimethoxyethane

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **2-Bromo-1,1-dimethoxyethane**.

## Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

In Case of a Spill:

- Evacuate the immediate area and alert others.
- Remove all sources of ignition.[3]
- If safe to do so, absorb the spill with an inert, non-combustible material like vermiculite or sand.[3]
- Use spark-proof tools for cleanup.[3]
- Collect the absorbed material into a suitable, labeled container for disposal.
- Ventilate the area.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water.[3] Seek immediate medical attention.

## Disposal Plan

All waste generated from the use of **2-Bromo-1,1-dimethoxyethane** must be treated as hazardous waste.

#### Waste Management Protocol:

- Segregation: Collect all waste, including contaminated PPE, absorbent materials, and empty containers, in a designated and properly labeled hazardous waste container.
  - Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**2-Bromo-1,1-dimethoxyethane**".
  - Storage of Waste: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
  - Disposal: Arrange for the disposal of the hazardous waste through an approved and licensed waste disposal contractor. Do not dispose of this chemical down the drain or in regular trash.
- [1]

By strictly following these safety and operational guidelines, you can significantly mitigate the risks associated with the handling of **2-Bromo-1,1-dimethoxyethane** and ensure a safe laboratory environment.

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## References

1. fishersci.com [fishersci.com]
2. 2-Bromo-1,1-dimethoxyethane | C<sub>4</sub>H<sub>9</sub>BrO<sub>2</sub> | CID 81672 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. 2-Bromo-1,1-dimethoxyethane(7252-83-7) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
4. Components of Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
5. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
6. fishersci.com [fishersci.com]

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